

Standard Operating Procedure for N-Acetyl Sulfapyridine-d4 Stock Solution

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Compound of Interest

Compound Name: *N*-Acetyl sulfapyridine-d4

Cat. No.: B564723

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This document provides a detailed protocol for the preparation of a stock solution of **N-Acetyl sulfapyridine-d4**. This deuterated analog of N-Acetyl sulfapyridine serves as a crucial internal standard in pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices. Adherence to this standard operating procedure (SOP) is essential for ensuring the accuracy, reproducibility, and reliability of experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **N-Acetyl sulfapyridine-d4** and its non-deuterated analog. This information is critical for accurate stock solution preparation and experimental design.

Property	Value	Source
N-Acetyl Sulfapyridine-d4		
CAS Number	1189732-52-2	[1][2][3][4]
Molecular Formula	C ₁₃ H ₉ D ₄ N ₃ O ₃ S	[2][3]
Molecular Weight	295.35 g/mol	[2][3][5]
Purity	>97%	[2]
Appearance	Off-White Solid	[3]
Storage Conditions	2-8°C Refrigerator	[3]
Shipping Conditions	Ambient Temperature	[3]
N-Acetyl Sulfapyridine (for solubility reference)		
Solubility in DMSO	Soluble	[6]
Solubility in Water	56 mg/L at 20°C	[6]
Solubility in Methanol	Sparingly Soluble	[6]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the step-by-step procedure for preparing a 1 mg/mL stock solution of **N-Acetyl sulfapyridine-d4** in Dimethyl Sulfoxide (DMSO).

2.1. Materials and Equipment

- **N-Acetyl sulfapyridine-d4** powder
- Dimethyl Sulfoxide (DMSO), analytical grade or higher
- Analytical balance (readable to at least 0.01 mg)
- Calibrated micropipettes and sterile, disposable tips
- Amber glass vial with a PTFE-lined screw cap

- Vortex mixer
- Spatula
- Weighing paper or boat
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

2.2. Safety Precautions

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for N-Acetyl sulfapyridine and DMSO for detailed hazard information and handling procedures.

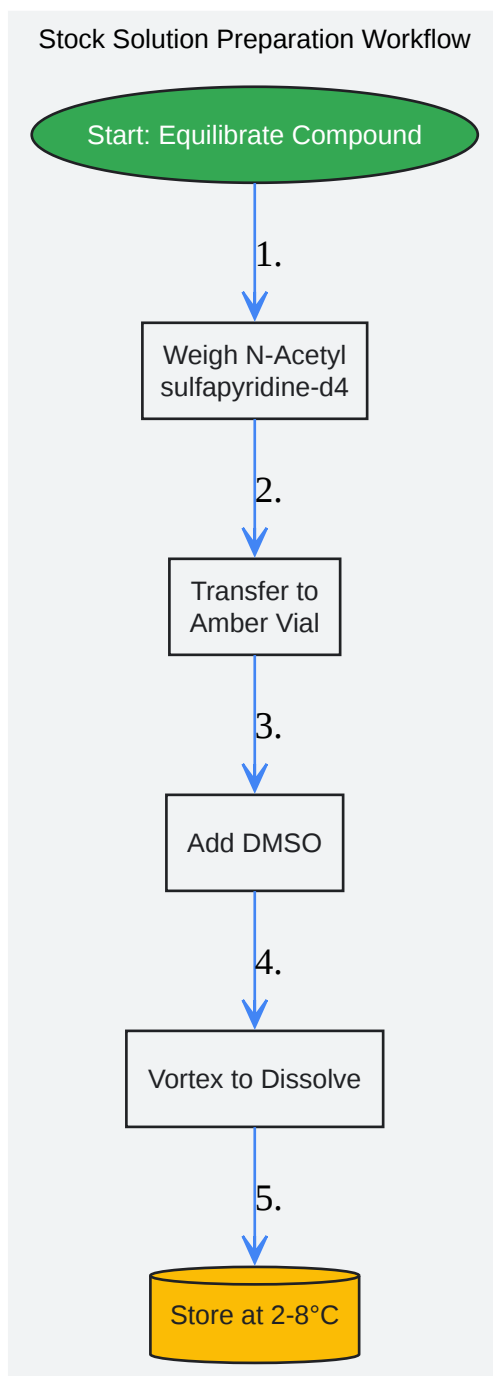
2.3. Procedure

- **Equilibration:** Allow the vial of **N-Acetyl sulfapyridine-d4** to equilibrate to room temperature before opening to prevent condensation of moisture onto the powder.
- **Weighing:** Tare the analytical balance with a clean weighing paper or boat. Carefully weigh out the desired amount of **N-Acetyl sulfapyridine-d4** (e.g., 1 mg). Record the exact weight.
- **Transfer:** Carefully transfer the weighed powder into a clean, labeled amber glass vial.
- **Solvent Addition:** Based on the recorded weight, calculate the required volume of DMSO to achieve a 1 mg/mL concentration. For example, for 1 mg of the compound, add 1 mL of DMSO. Use a calibrated micropipette to add the precise volume of DMSO to the vial.
- **Dissolution:** Cap the vial securely and vortex the solution until the powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no undissolved particulates.
- **Storage:** Store the stock solution in the tightly capped amber vial at 2-8°C. For long-term storage, aliquoting the stock solution into smaller volumes is recommended to minimize

freeze-thaw cycles.

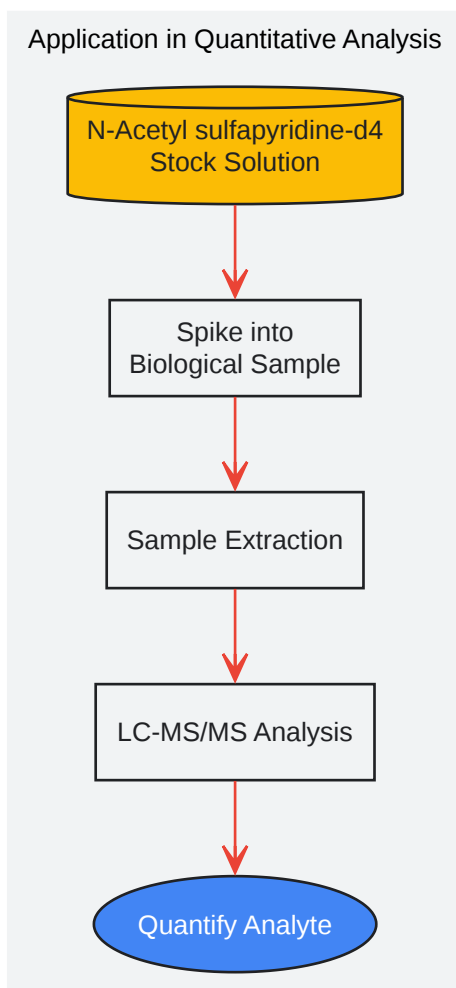
Visual Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow and logical relationships in the preparation and use of the **N-Acetyl sulfapyridine-d4** stock solution.



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Caption: Workflow for **N-Acetyl sulfapyridine-d4** Stock Solution Preparation.



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Caption: Use of Stock Solution in Bioanalytical Methods.

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